

Personal protective equipment for handling 3-Pyridylamide oxime

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Compound of Interest

Compound Name: 3-Pyridylamide oxime

Cat. No.: B074858

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Essential Safety and Handling Guide for 3-Pyridylamide Oxime

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Pyridylamide oxime** (also known as 3-Pyridinealdoxime). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Pyridylamide oxime** is presented below.

Property	Value	Reference
CAS Number	1193-92-6	[1] [2]
Molecular Formula	C6H6N2O	[2]
Molecular Weight	137.14 g/mol	[3]
Appearance	White powder	[1] [2]
Melting Point	149 - 153 °C (300.2 - 307.4 °F)	[2]
Purity	≥97.0%	[3]

Hazard Identification and Personal Protective Equipment (PPE)

Emergency Overview: Caution! May cause eye and skin irritation. May cause respiratory and digestive tract irritation. The toxicological properties of this material have not been fully investigated.[\[1\]](#)

Recommended Personal Protective Equipment (PPE)

To mitigate risks, the following personal protective equipment is mandatory when handling **3-Pyridylamide oxime**.

Protection Type	Specific PPE Requirement	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a risk of splashing. [4] [5]	Protects against eye irritation from dust particles and potential splashes. [1] [2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A flame-resistant lab coat and long-sleeved clothing to cover all exposed skin. [4] [6] [7]	Prevents skin irritation upon contact. [1] [2] Contaminated clothing should be removed and washed before reuse. [1]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator is required if dust is generated or if working outside of a fume hood. [8] [9]	Prevents respiratory tract irritation from inhalation of dust. [1] [2]
Footwear	Closed-toe shoes are required in all laboratory settings. [4]	Protects feet from spills and falling objects.

Operational Plan: Safe Handling Protocol

Adherence to a strict, step-by-step operational protocol is crucial for minimizing exposure and ensuring safety.

Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize dust generation and accumulation.[1][10]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[1][2]

Step-by-Step Handling Procedure

- Preparation:
 - Review the Safety Data Sheet (SDS) for **3-Pyridylamide oxime** before beginning work.[5]
 - Ensure the work area is clean and uncluttered.[10]
 - Don all required PPE as specified in the table above.
- Handling:
 - Avoid breathing dust.[2] Minimize dust generation during handling and weighing.
 - Avoid contact with eyes, skin, and clothing.[1]
 - Do not eat, drink, or smoke in the work area.[2][10]
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
- Storage:
 - Store in a tightly closed container.[1][2]
 - Keep in a cool, dry, and well-ventilated area away from incompatible substances.[1]
- Post-Handling:

- Wash hands thoroughly with soap and water after handling.[1][2]
- Clean the work surface to decontaminate it.
- Properly remove and store or dispose of PPE.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[1][2]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[1]

Disposal Plan

Dispose of **3-Pyridylamide oxime** and any contaminated materials as hazardous waste.

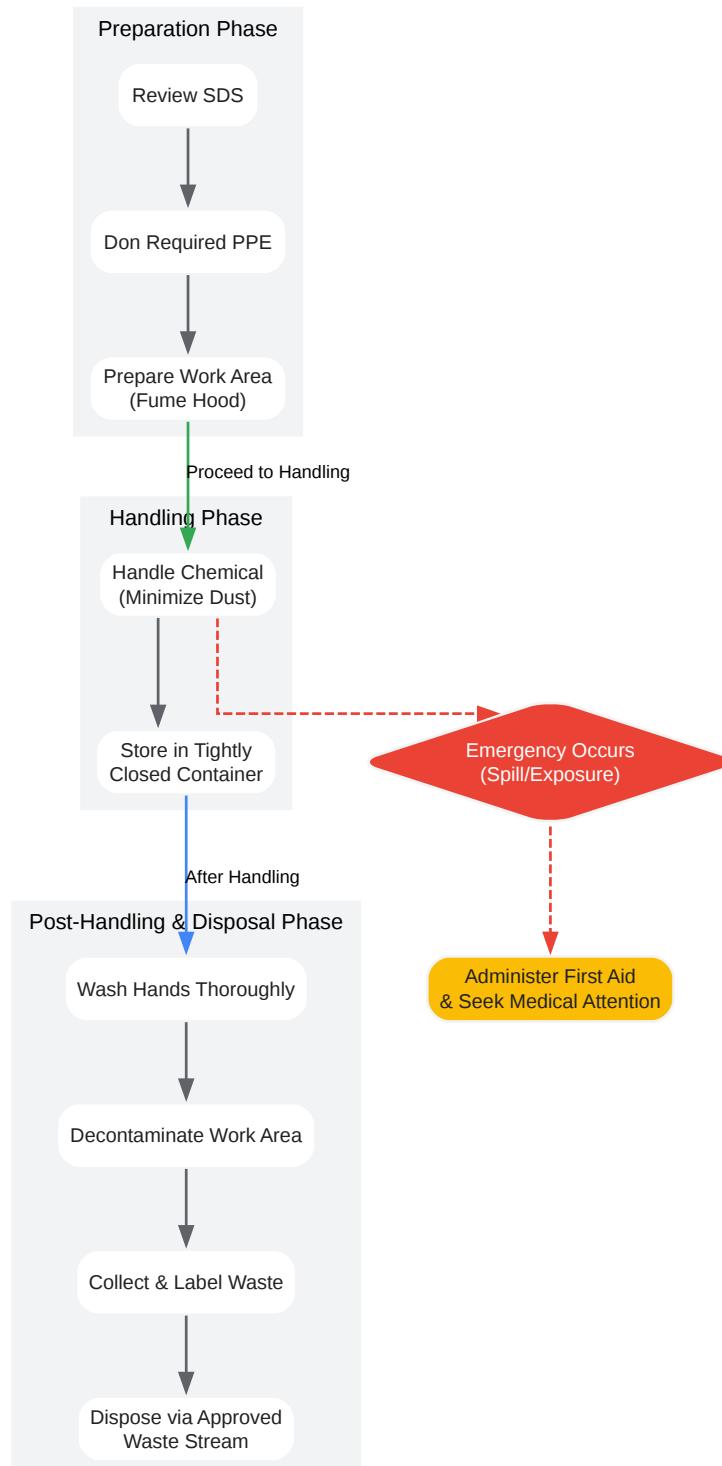
Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect waste **3-Pyridylamide oxime** and any materials contaminated with it (e.g., gloves, weighing paper, paper towels) in a designated, properly labeled, and sealed hazardous waste container.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name: "**3-Pyridylamide oxime**".
- Storage of Waste:

- Store the sealed waste container in a designated, secure area away from incompatible materials, pending pickup by a licensed waste disposal contractor.
- Disposal:
 - Dispose of the contents and the container in accordance with all applicable local, state, and federal regulations at an approved waste disposal plant.[\[2\]](#) Do not dispose of it down the drain.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Pyridylamide oxime**.

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Caption: Workflow for Safe Handling and Disposal of **3-Pyridylamide Oxime**.

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